

Personal protective equipment for handling 4-oxobutyl acetate

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Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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Essential Safety and Handling Guide for 4-Oxobutyl Acetate

This guide provides immediate safety, operational, and disposal information for handling **4-oxobutyl acetate** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **4-oxobutyl acetate** (CAS 6564-95-0) is not readily available, data from the closely related compound 4-(3-Oxobutyl)phenyl acetate (CAS 3572-06-3) indicates that it is harmful to aquatic life with long-lasting effects.^[1] Therefore, it is crucial to avoid its release into the environment.^[1] The chemical, physical, and toxicological properties of similar compounds have not been thoroughly investigated, warranting a cautious approach.^[1]

Precautionary Statements:

- P273: Avoid release to the environment.^[1]
- P501: Dispose of contents/container to an approved waste disposal plant.^[1]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment should be worn when handling **4-oxobutyl acetate**.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side shields or goggles.[2] A face shield may also be appropriate.[3]
Skin Protection	Wear protective gloves and clothing.[2] Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, Nitrile) are recommended.[4] A lab coat or coveralls should be worn.[5]
Respiratory Protection	If working in a poorly ventilated area or if there is a risk of inhalation, use a NIOSH/MSHA-approved respirator.[2]

Operational Plan for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Ensure that an eyewash station and safety shower are readily accessible.

2. Handling Procedures:

- Avoid contact with skin and eyes.[7]
- Do not breathe vapors or mists.[1]
- Keep the container tightly closed when not in use.[6]
- Take precautionary measures against static discharge.[8]
- Use only non-sparking tools.[8]

3. First Aid Measures:

- After inhalation: Move the person to fresh air.^[1]
- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with water/shower.^[1]
- After eye contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do.^[1]
- After swallowing: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.^[1]

Disposal Plan

All waste containing **4-oxobutyl acetate** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant.^[1] Do not allow the product to enter drains.

Quantitative Data

The following table summarizes the known physical and chemical properties of a related compound, 4-(3-Oxobutyl)phenyl acetate.

Property	Value
Molecular Formula	C12H14O3
Molecular Weight	206.24 g/mol
Boiling Point	123-124 °C at 0.2 mmHg
Density	1.099 g/mL at 25 °C
Refractive Index	n _{20/D} 1.509
Flash Point	113 °C (235.4 °F) - closed cup
Storage Class	10 - Combustible liquids

Data for 4-(3-Oxobutyl)phenyl acetate[9]

Experimental Workflow

The following diagram illustrates the standard operating procedure for handling **4-oxobutyl acetate**.

Caption: Workflow for safe handling and disposal of **4-oxobutyl acetate**.

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